

3-Ethoxycyclohexene: A Technical Overview of its Chemical Properties and Structure

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Compound of Interest

Compound Name: 3-Ethoxycyclohexene

Cat. No.: B15376129

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of **3-Ethoxycyclohexene**. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific endeavors.

Core Chemical Properties

3-Ethoxycyclohexene is a cyclic ether with the molecular formula $C_8H_{14}O$.^[1] While specific experimentally determined physical properties such as boiling point, density, and refractive index are not readily available in the cited literature, its fundamental chemical identifiers and computed properties have been compiled from reliable sources.

Property	Value	Source
Molecular Formula	C8H14O	PubChem[1]
Molecular Weight	126.20 g/mol	PubChem[1]
IUPAC Name	3-ethoxycyclohexene	PubChem[1]
CAS Number	51122-94-2	PubChem[1]
SMILES	CCOC1CCCC=C1	PubChem[1]
InChI	InChI=1S/C8H14O/c1-2-9-8-6-4-3-5-7-8/h4,6,8H,2-3,5,7H2,1H3	PubChem[1]
InChIKey	DOSFUALYLORAFN-UHFFFAOYSA-N	PubChem[1]

Chemical Structure

The structure of **3-Ethoxycyclohexene** consists of a cyclohexene ring substituted with an ethoxy group at the third carbon atom. The presence of the double bond in the cyclohexene ring and the ether linkage are the key functional groups that dictate its chemical reactivity.

Experimental Protocols: Proposed Synthesis

A specific, detailed experimental protocol for the synthesis of **3-Ethoxycyclohexene** is not prominently available in the reviewed literature. However, based on established principles of organic synthesis, a plausible route for its preparation is the Williamson ether synthesis. This method involves the reaction of an alkoxide with a suitable alkyl halide.

Proposed Synthesis of **3-Ethoxycyclohexene** via Williamson Ether Synthesis

This proposed protocol outlines the synthesis of **3-Ethoxycyclohexene** from 3-bromocyclohexene and sodium ethoxide.

Materials:

- 3-bromocyclohexene

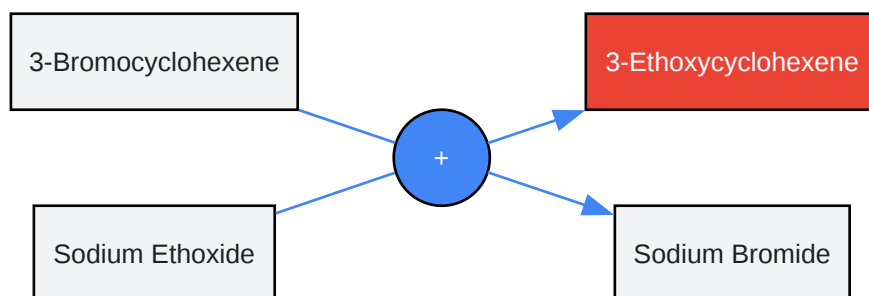
- Sodium ethoxide
- Anhydrous ethanol (solvent)
- Diethyl ether (for extraction)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate (drying agent)

Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 3-bromocyclohexene in anhydrous ethanol.
- **Addition of Alkoxide:** To the stirred solution, add a stoichiometric equivalent of sodium ethoxide.
- **Reaction:** Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Remove the ethanol under reduced pressure.
- **Extraction:** To the residue, add diethyl ether and water. Separate the organic layer. Wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution and brine.
- **Drying and Evaporation:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the diethyl ether by rotary evaporation to yield the crude **3-Ethoxycyclohexene**.
- **Purification:** The crude product can be purified by fractional distillation under reduced pressure.

Logical Relationships in Synthesis

The following diagram illustrates the proposed Williamson ether synthesis for **3-Ethoxycyclohexene**.



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Caption: Proposed synthesis of **3-Ethoxycyclohexene**.

Signaling Pathways and Biological Activity

There is no information available in the searched literature to suggest that **3-Ethoxycyclohexene** is involved in any biological signaling pathways. As a relatively simple organic molecule, it is not expected to have specific interactions with biological receptors or signaling cascades unless it serves as a precursor or metabolite in a specific biological context, for which there is currently no evidence. Further research would be required to investigate any potential biological activity.

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References

- 1. 3-Ethoxycyclohexene | C₈H₁₄O | CID 285902 - PubChem [pubchem.ncbi.nlm.nih.gov]
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